

dimethyl telluride chemical and physical properties.

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Compound of Interest

Compound Name: Dimethyl telluride

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An In-Depth Technical Guide to **Dimethyl Telluride**

Introduction

Dimethyl telluride (DMTe), with the chemical formula $(\text{CH}_3)_2\text{Te}$, is an organotellurium compound that holds a significant position in materials science, organic synthesis, and environmental chemistry.^{[1][2][3]} It is a volatile, pale yellow liquid characterized by a strong, unpleasant garlic-like odor.^{[2][3]} Historically, DMTe was first identified in 1939 as a product of microbial metabolism, a discovery that highlighted the biological methylation of tellurium.^{[1][2][3]} In materials science, it is a key precursor in the metalorganic vapour phase epitaxy (MOVPE) for producing cadmium telluride (CdTe) and mercury cadmium telluride (HgCdTe) thin films, which are crucial for solar cells and infrared detectors.^{[1][2][3]}

This technical guide provides a comprehensive overview of the chemical and physical properties of **dimethyl telluride**, its synthesis and reactivity, safety and handling protocols, and its primary applications. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

The fundamental physical and chemical properties of **dimethyl telluride** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for understanding its behavior under various conditions.

Table 1: General and Physical Properties of Dimethyl Telluride

Property	Value	Source(s)
IUPAC Name	(Methyltellanyl)methane	[2]
CAS Number	593-80-6	[1][2][4][5]
Molecular Formula	C ₂ H ₆ Te	[2][4][6]
Molecular Weight	157.67 g/mol	[2][6][7][8]
Appearance	Pale yellow, translucent liquid	[2][3]
Odor	Strong garlic-like	[2]
Melting Point	-10 °C (263 K)	[2][3]
Boiling Point	82 °C (355 K)	[2][3]
Density	Approx. 1.25 g/cm ³	[4]
Solubility	Soluble in many organic solvents such as ethanol, ether, and benzene.	[6]

Table 2: Thermodynamic Properties of Dimethyl Telluride

Property	Value	Source(s)
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	34.4 kJ/mol at 313 K	[9][10]
35.6 \pm 0.1 kJ/mol at 323 K	[9][10]	
36.9 kJ/mol at 282 K	[9][10]	
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	7.77 kJ/mol at 201.9 K	[9]
Vapor Pressure Equation	$\log(p/\text{Pa}) = 27.8192 - 2673.64/(T/\text{K}) - 6.06377 \log(T/\text{K})$ (for $T = 267$ to 369 K)	[11][12]
Ionization Energy	7.85 eV to 7.926 ± 0.010 eV	[10]

Structure and Spectroscopic Data

Dimethyl telluride has a bent molecular geometry, similar to its lighter chalcogenide analogs, dimethyl ether, dimethyl sulfide, and dimethyl selenide. The C-Te-C bond angle is approximately 94.9°.

Table 3: Spectroscopic Data for Dimethyl Telluride

Spectroscopic Technique	Key Features	Source(s)
^1H NMR	δ (ppm): ~ 1.83 . $J(^{125}\text{Te}, ^1\text{H})$: -20.8 Hz.	[12][13]
^{13}C NMR	$J(^{13}\text{C}, ^1\text{H})$: 140.7 Hz. $J(^{125}\text{Te}, ^{13}\text{C})$: 158.5 Hz.	[13][14]
^{125}Te NMR	Dimethyl telluride is often used as an external reference for ^{125}Te NMR measurements.	[15]
IR and Raman Spectroscopy	Complete vibrational assignments for both gaseous and liquid states have been reported.	[11][12]
Mass Spectrometry (GC-MS)	A primary method for the detection and quantification of volatile DMTe.	[1][7]

Synthesis and Reactivity

Dimethyl telluride can be synthesized through various methods, ranging from classical organic reactions to modern biochemical and radiolytic techniques.

Synthesis Methods

- **From Organometallic Reagents:** A common and high-yield (89-93%) method involves the reaction of elemental tellurium with methyl lithium (MeLi) in an inert atmosphere.[1] Alternatively, tellurium halides like tellurium tetrachloride (TeCl_4) can be treated with Grignard reagents such as methylmagnesium bromide.[1][4]
- **Classical Alkylation:** An illustrative synthesis involves the reaction of sodium telluride (Na_2Te) with methyl iodide (CH_3I).[16]
- **Microbial Synthesis:** Certain fungi (e.g., *Penicillium brevicaulis*) and bacteria can produce DMTe through the biological methylation of inorganic tellurium compounds, with yields of approximately 60-75%.[1][2][3]

- Gamma Radiolysis: DMTe can be formed by the interaction of solid tellurium with methyl radicals generated from solvents like acetone or dimethyl ether under gamma irradiation, yielding around 12-18%.[\[1\]](#)[\[17\]](#)

Chemical Reactivity

Dimethyl telluride is a reactive compound, particularly towards electrophiles, due to the polar carbon-tellurium bond.[\[4\]](#)

- Oxidation: It can be oxidized by reagents like hydrogen peroxide or nitric acid to produce tellurium dioxide (TeO_2).[\[4\]](#)
- Reduction: Reduction with agents such as lithium aluminum hydride yields elemental tellurium.[\[4\]](#)
- Substitution Reactions: DMTe readily undergoes substitution reactions with halogens and other electrophiles, leading to the formation of diverse organotellurium derivatives.[\[4\]](#)

Experimental Protocols

Protocol for Synthesis of Dimethyl Telluride from Sodium Telluride

This protocol describes a general procedure for the synthesis of symmetrical diorganyl tellurides, adapted for **dimethyl telluride**.[\[18\]](#)

Materials:

- Tellurium powder (Te)
- Sodium borohydride (NaBH_4)
- N,N-Dimethylformamide (DMF), anhydrous
- Methyl iodide (CH_3I)
- Standard glassware for air-sensitive chemistry (Schlenk line, nitrogen/argon atmosphere)

Procedure:

- Under a nitrogen atmosphere, add tellurium powder (1.0 eq) to a stirred solution of sodium borohydride (2.5 eq) in anhydrous DMF.
- Heat the reaction mixture to 80 °C and stir for 1 hour. The formation of sodium telluride (Na_2Te) is indicated by the solution turning a deep purple color.
- Cool the mixture to room temperature (25 °C).
- Slowly add methyl iodide (2.0 eq) to the reaction mixture.
- Stir the resulting mixture at 25 °C for 4 hours.
- After the reaction is complete, dilute the mixture with deionized water and extract twice with an organic solvent (e.g., n-hexane or ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), and concentrate under reduced pressure.
- Purify the resulting crude product via column chromatography to yield pure **dimethyl telluride**.

Generalized Protocol for Solubility Determination

Given the air-sensitivity and toxicity of **dimethyl telluride**, solubility determination must be performed under controlled conditions. This is a generalized protocol as specific quantitative solubility data is not widely available.^[19]

Materials:

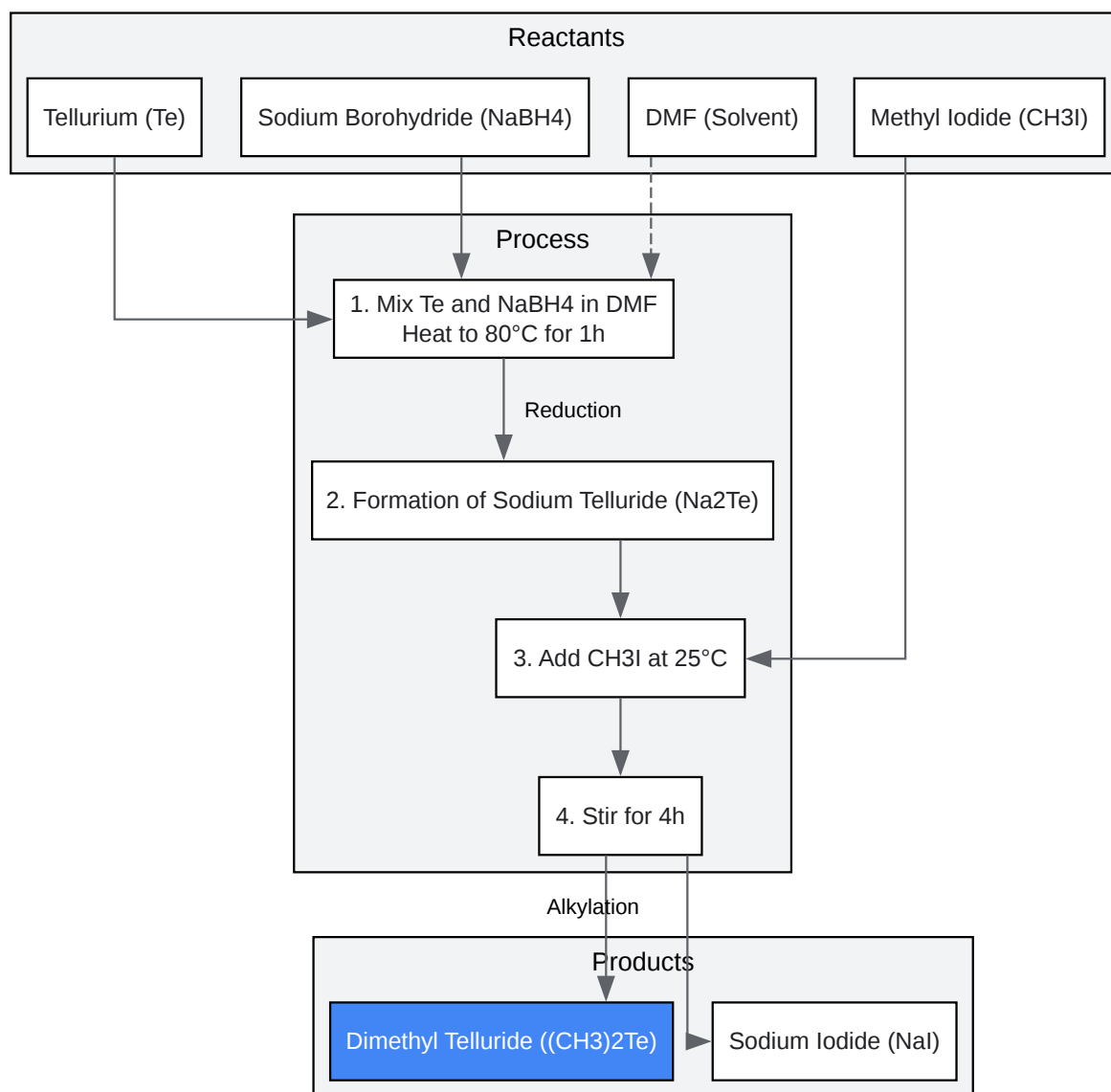
- **Dimethyl telluride**
- Selected anhydrous organic solvent
- Inert atmosphere glovebox or Schlenk line
- Thermostatically controlled shaker or stir plate

- Gas-tight syringes and septa-sealed vials
- Analytical technique for quantification (e.g., GC-MS)

Procedure:

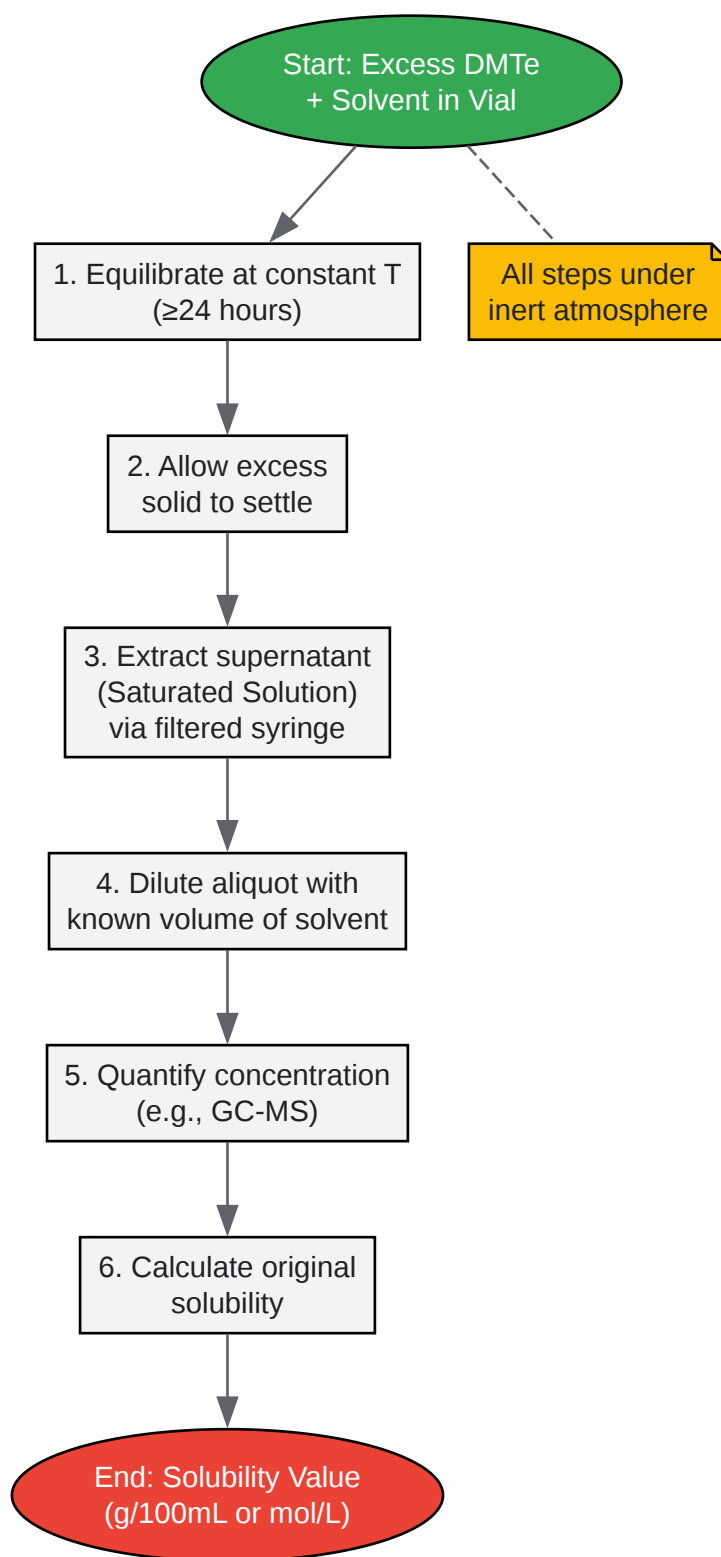
- **Sample Preparation:** Inside an inert atmosphere glovebox, add an excess amount of **dimethyl telluride** to a known volume of the chosen anhydrous solvent in a sealed vial.
- **Equilibration:** Seal the vial tightly and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for at least 24 hours to ensure saturation.
- **Sample Extraction:** After equilibration, allow the solid to settle. Carefully extract a known volume of the supernatant (the saturated solution) using a gas-tight syringe fitted with a filter to prevent the transfer of any undissolved solute.
- **Dilution and Analysis:** Dilute the extracted aliquot with a known volume of the same solvent to bring the concentration within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a calibrated GC-MS or other suitable analytical method to determine the concentration of **dimethyl telluride**.
- **Calculation:** From the concentration of the diluted sample and the dilution factor, calculate the concentration in the original saturated solution. Express the solubility in units such as g/100 mL or mol/L.

Mandatory Visualizations



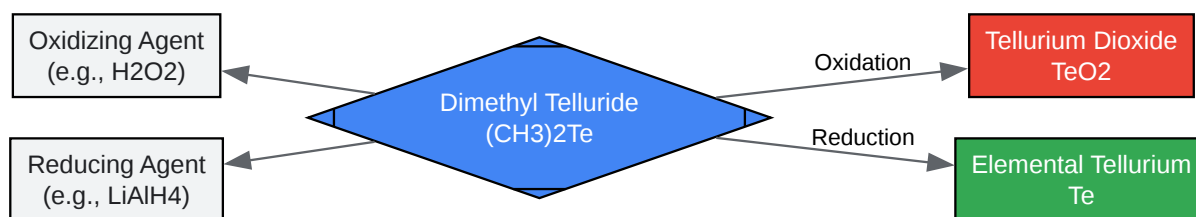
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Caption: Synthesis workflow for **Dimethyl Telluride**.



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Caption: Workflow for determining solubility.



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Caption: Key reactions of **Dimethyl Telluride**.

Toxicity and Safety

Dimethyl telluride is classified as a hazardous substance and must be handled with extreme care.

Table 4: Hazard and Safety Information for Dimethyl Telluride

Hazard Type	Description	Source(s)
GHS Classification	Acute Toxicity, Oral (Category 3), Dermal (Category 3), Inhalation (Category 3). Toxic if swallowed, in contact with skin, or if inhaled.	[7]
Exposure Symptoms	Imparts a garlic-like odor to breath and sweat.[2][20] Heavy exposure can lead to headache, drowsiness, metallic taste, loss of appetite, nausea, tremors, convulsions, and respiratory arrest.[20]	
Organ Toxicity	Considered an occupational hepatotoxin (toxic to the liver) and a potential reproductive toxin.[7][20]	
Permissible Exposure Limit (PEL)	0.1 mg/m ³ (as Te)	[7]
Immediately Dangerous to Life or Health (IDLH)	25.0 mg/m ³ (as Te)	[7]
Handling Precautions	All manipulations should be performed in a well-ventilated chemical fume hood.[6] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [6]	
Incompatible Materials	Oxidizing agents.[20]	
Disposal	Dispose of waste in accordance with local,	

regional, and national
regulations.[6]

Applications

The unique properties of **dimethyl telluride** make it a valuable compound in several high-technology fields.

- **Semiconductor Manufacturing:** It is a critical organometallic precursor for Metal-Organic Chemical Vapor Deposition (MOCVD) and Metalorganic Vapor Phase Epitaxy (MOVPE).[1][2][3] These techniques use DMTe to grow high-purity thin films of cadmium telluride (CdTe) and mercury cadmium telluride (HgCdTe), which are used in the production of solar panels and advanced infrared detectors.[1]
- **Organic Synthesis:** As a fundamental organotellurium compound, DMTe serves as a reagent for the synthesis of more complex tellurium-containing molecules.[1][6]
- **Materials Science:** It is used as a precursor for photosensitive dyes and photoluminescent materials.[1][6]
- **Environmental and Biological Research:** The identification of DMTe as a microbial metabolite has spurred research into the biogeochemical cycling of tellurium and its role in microbial detoxification mechanisms.[1][4]

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